

AZD1940 Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZD1940

Cat. No.: B1665937

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, storage, and handling of **AZD1940**, a potent cannabinoid CB1/CB2 receptor agonist. This document also includes protocols for the preparation of **AZD1940** solutions for both in vitro and in vivo studies, along with a summary of its physicochemical properties and an overview of the signaling pathways it modulates.

Physicochemical Properties of AZD1940

AZD1940, also known as ART-2713 or NEO-1940, is a peripherally selective cannabinoid agonist that binds with high affinity to both CB1 and CB2 receptors.^[1] It was initially developed for the potential treatment of neuropathic pain.^[1]

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₉ F ₂ N ₃ O ₂ S	^[1]
Molar Mass	413.53 g/mol	^[1]
Binding Affinity (pKi)	Human CB1: 7.93, Human CB2: 9.06	^[2]
Agonist Activity	Full agonist at human, rat, and mouse CB1 and CB2 receptors.	^[2]

Solubility of AZD1940 in DMSO

Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of **AZD1940** for experimental use.

Solvent	Concentration	Notes	Reference
100% DMSO	≥ 25.0 mg/mL	A stock solution of at least 25.0 mg/mL can be prepared. The saturation point has not been explicitly reported.	[2]
10% DMSO in various aqueous and oil-based solutions	≥ 2.5 mg/mL	For in vivo formulations, a 10% DMSO solution is often used as a starting point, which is then further diluted.	[2]

Protocols

Protocol 1: Preparation of a 25 mg/mL AZD1940 Stock Solution in 100% DMSO

This protocol describes the preparation of a high-concentration stock solution of **AZD1940** for subsequent dilution for various assays.

Materials:

- **AZD1940** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Sonicator (optional)

Procedure:

- Weigh the desired amount of **AZD1940** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 25 mg/mL.
- Vortex the solution vigorously until the powder is completely dissolved.
- If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[2\]](#)
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Storage:

- Store the DMSO stock solution at -80°C for up to 6 months.[\[2\]](#)
- For shorter-term storage, the solution can be kept at -20°C for up to 1 month.[\[2\]](#)

Protocol 2: Preparation of Working Solutions for In Vivo Studies

This protocol provides two examples of how to prepare **AZD1940** working solutions for oral administration in animal models, starting from a 25 mg/mL DMSO stock solution.

Method A: Formulation with PEG300, Tween-80, and Saline

This formulation is suitable for achieving a clear solution for administration.

Materials:

- 25 mg/mL **AZD1940** in DMSO (from Protocol 1)
- PEG300

- Tween-80
- Saline (0.9% NaCl in sterile water)

Procedure (for 1 mL of working solution):

- To 400 μ L of PEG300, add 100 μ L of the 25 mg/mL **AZD1940** DMSO stock solution.
- Mix thoroughly until the solution is homogenous.
- Add 50 μ L of Tween-80 and mix again until evenly distributed.
- Add 450 μ L of saline to bring the final volume to 1 mL.
- This will result in a working solution with a final **AZD1940** concentration of 2.5 mg/mL in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[\[2\]](#)

Method B: Formulation with Corn Oil

This formulation is an alternative for oral administration.

Materials:

- 25 mg/mL **AZD1940** in DMSO (from Protocol 1)
- Corn Oil

Procedure (for 1 mL of working solution):

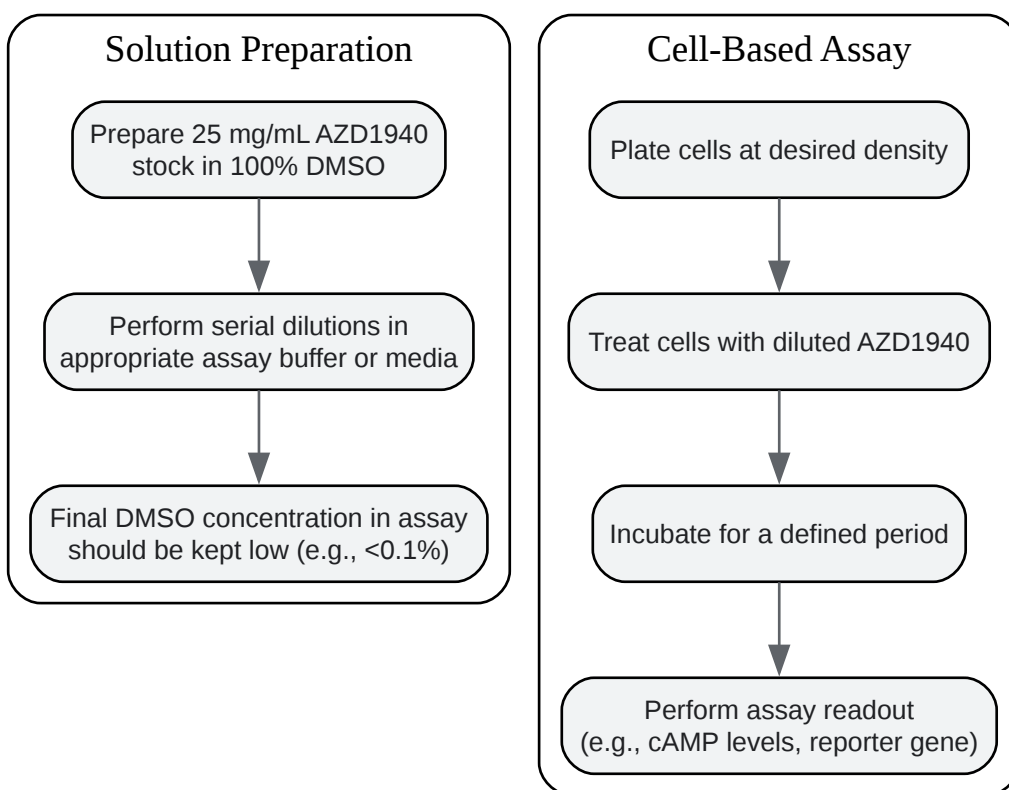
- To 900 μ L of corn oil, add 100 μ L of the 25 mg/mL **AZD1940** DMSO stock solution.
- Mix thoroughly to ensure a uniform suspension.
- This will result in a working solution with a final **AZD1940** concentration of 2.5 mg/mL in a vehicle of 10% DMSO and 90% Corn Oil.[\[2\]](#)

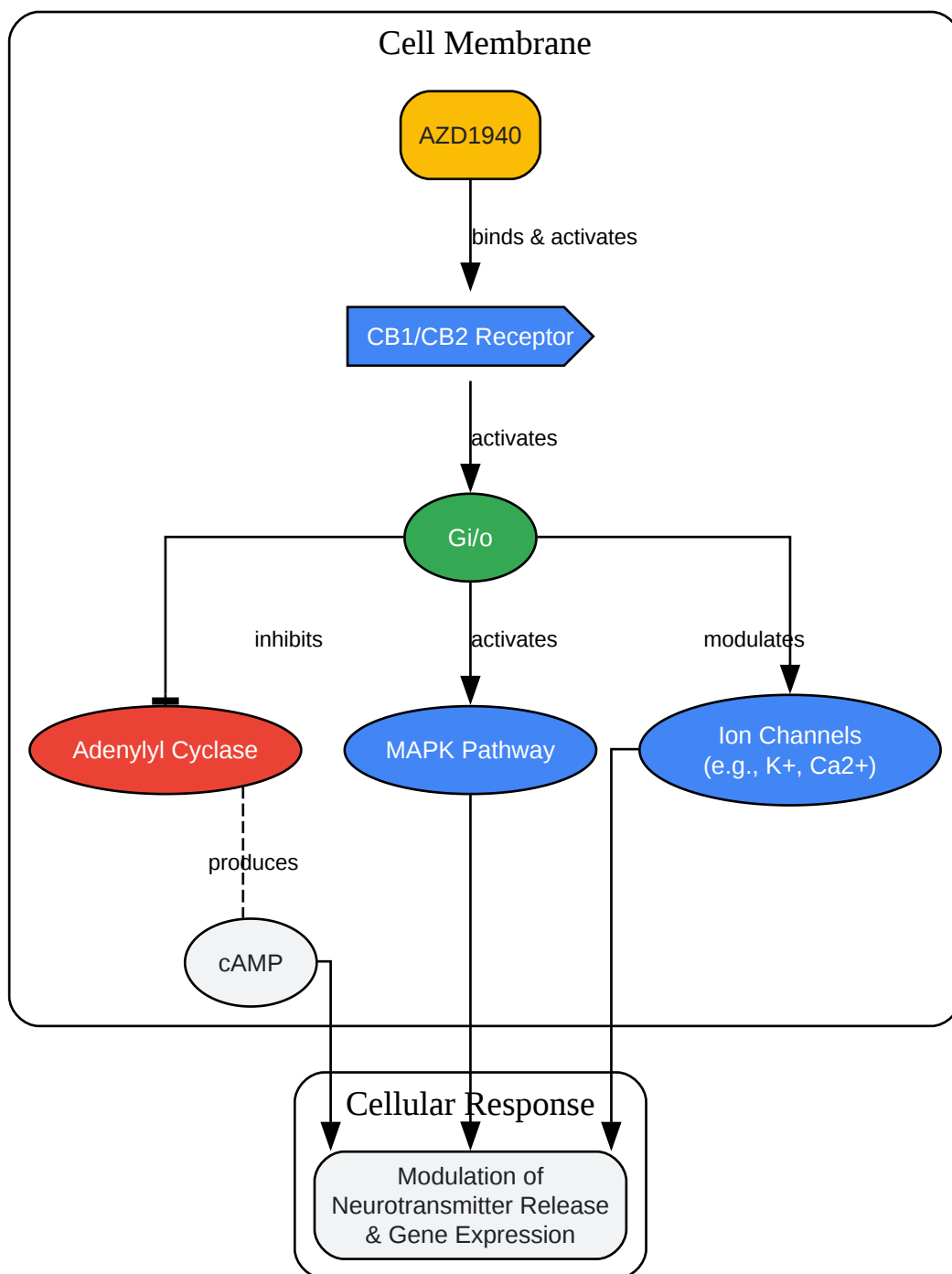
Note: For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.

Protocol 3: General Guideline for In Vitro Cell-Based Assays

This protocol provides a general workflow for utilizing **AZD1940** in cell-based assays, such as cAMP measurement or receptor binding assays. Specific cell types and assay conditions should be optimized based on the experimental goals.

Workflow for In Vitro Assay Preparation





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References

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